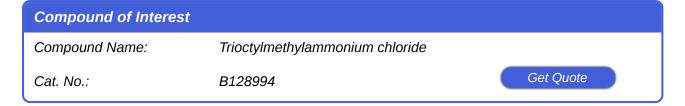


A Technical Guide to Trioctylmethylammonium Chloride: Properties, Safety, and Handling

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **Trioctylmethylammonium chloride**, a quaternary ammonium salt utilized in various laboratory and industrial applications, including as a phase-transfer catalyst and surfactant. The focus of this guide is to present its core identifiers, detailed safety information, and essential handling protocols to ensure its safe use in a research environment.

Chemical Identification

Trioctylmethylammonium chloride is a viscous liquid that is hygroscopic. It is also known by other names such as Aliquat 336, Methyltrioctylammonium chloride, and Tricaprylmethylammonium chloride.[1] There are a couple of CAS numbers associated with this chemical, with 5137-55-3 being the primary identifier for the specific compound and 63393-96-4 often used for mixtures where the alkyl chain lengths vary (C8-C10).[2][3]



Identifier	Value		
CAS Number	5137-55-3[1][4][5]		
Alternate CAS Number	63393-96-4 (for C8-C10 mixture)[2]		
EC Number	264-120-7[6][7]		
Molecular Formula	C25H54CIN[1]		
Molecular Weight	404.16 g/mol [1][3]		
Synonyms	Methyltrioctylammonium chloride, Aliquat 336, Tricaprylmethylammonium chloride[1][3]		
Appearance	Colorless to light orange/yellow viscous liquid[1]		
Density	0.884 g/cm ³ [1]		

GHS Hazard and Safety Information

Trioctylmethylammonium chloride is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for its dangers.

Signal Word:Danger[6][8][9][10]

GHS Pictograms:

Ralt text

(GHS06: Acute Toxicity)[6]

• 尾 alt text

(GHS05: Corrosion)[6]

• Ralt text

(GHS09: Hazardous to the Aquatic Environment)[6]







Hazard Class	Hazard Statement		
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed.[3][6][8][9][11]		
Skin Corrosion/Irritation (Category 1A/1B/1C)	H314: Causes severe skin burns and eye damage.[3][8][9][11]		
Serious Eye Damage (Category 1)	H318: Causes serious eye damage.[6][8]		
Reproductive Toxicity (Category 1B)	H360: May damage fertility or the unborn child. [9][11]		
Specific Target Organ Toxicity, Repeated Exposure (Category 2)	H373: May cause damage to organs through prolonged or repeated exposure.[3][9][11]		
Hazardous to the Aquatic Environment, Acute (Category 1)	H400: Very toxic to aquatic life.[8][10]		
Hazardous to the Aquatic Environment, Chronic (Category 1)	H410: Very toxic to aquatic life with long lasting effects.[3][6][9][11]		



Precautionary Class	Precautionary Statement
Prevention	P201 & P202: Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[3] [11]
P260: Do not breathe dust/fume/gas/mist/vapors/spray.[9][11]	
P264: Wash skin thoroughly after handling.[6][9]	-
P270: Do not eat, drink or smoke when using this product.[9][11]	-
P273: Avoid release to the environment.[6][9]	<u>-</u>
P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][9][11]	-
Response	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[6] [11]
P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[3]	
P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3] [9][10]	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][6][10]	
P391: Collect spillage.[9]	-
Storage	P405: Store locked up.[9][10]



Disposal	P501: Dispose of contents/container in
	accordance with local regulations.[9]

Toxicological Data

The acute toxicity of **Trioctylmethylammonium chloride** has been evaluated in several studies. The primary routes of concern are oral ingestion and skin/eye contact.

Test Type	Route	Species	Dose/Duration	Result
LD50 (Lethal Dose, 50%)	Oral	Rat	223 mg/kg	Toxic Effects: Hypermotility, diarrhea, respiratory depression.[4]
LD50 (Lethal Dose, 50%)	Oral	Mouse	280 mg/kg	-
Standard Draize Test	Skin	Rabbit	0.5 mL	Severe Irritation. [4]
LC50 (Lethal Concentration, 50%)	Aquatic	Danio rerio (Zebra Fish)	-	0.042 mg/L.[6]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when handling **Trioctylmethylammonium chloride**. The following procedures outline best practices for handling and emergency response.

- 4.1 Personal Protective Equipment (PPE)
- Eye/Face Protection: Wear appropriate chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard

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EN166.[4]

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[4] Contaminated clothing should be removed immediately and washed before reuse.[4]
- Respiratory Protection: Use only in a chemical fume hood or with adequate ventilation to keep airborne concentrations low.[4] If exposure limits are exceeded, a full-face respirator may be necessary.[10]

4.2 Handling and Storage Protocol

- Handling: Wash hands and skin thoroughly after handling.[4] Avoid contact with eyes, skin, and clothing.[9] Prevent the formation of aerosols.[9]
- Storage: Keep containers tightly closed when not in use.[4] Store in a cool, dry, and well-ventilated area away from incompatible substances such as oxidizing agents.[4] The material is hygroscopic and should be protected from moisture.[4]

4.3 First-Aid Protocols

- If Inhaled: Immediately move the victim to fresh air.[4] If breathing is difficult, administer oxygen.[4] If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4][10]
- Following Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[4] Seek immediate medical aid.
 [4]
- Following Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention, specifically from an ophthalmologist.
 [11]
- If Swallowed: Do NOT induce vomiting.[4][9] If the victim is conscious and alert, give 2-4 cupfuls of water or milk.[4] Never give anything by mouth to an unconscious person.[4] Rinse the mouth with water and seek immediate medical attention.



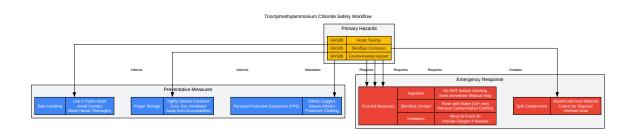
4.4 Accidental Release Measures (Spill Cleanup Protocol)

- Personal Precautions: Evacuate personnel to a safe area.[9] Ensure adequate ventilation.
 Wear full personal protective equipment as described in section 4.1.[9]
- Environmental Precautions: Prevent the spill from entering drains, storm sewers, or waterways.[4][9]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite, or earth) and place it in a suitable, closed container for disposal.[4][6] Use non-sparking tools.
 The spill area can be flushed with a dilute (5%) acetic acid solution, with the rinsate collected for proper disposal.[4]

Visualized Safety Workflow

The following diagram outlines the logical relationship between the hazards of **Trioctylmethylammonium chloride** and the required safety responses.





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Caption: Workflow of Hazards and Responses.

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